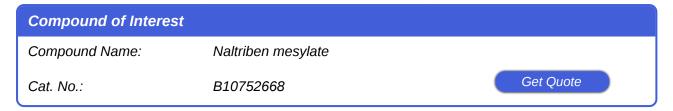


# Application Notes and Protocols: Investigating Alcohol Preference with Naltriben Mesylate in Rats

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Alcohol use disorder (AUD) is a significant global health issue, and understanding the neurobiological mechanisms underlying alcohol preference and consumption is crucial for the development of effective pharmacotherapies. The endogenous opioid system, particularly the delta-opioid receptors ( $\delta$ -opioid receptors), has been implicated in the reinforcing effects of alcohol. **Naltriben mesylate** is a selective antagonist for the delta-2 ( $\delta$ 2) subtype of the opioid receptor. These application notes provide a comprehensive overview and detailed protocols for utilizing **Naltriben mesylate** to investigate its effects on alcohol preference and consumption in rat models. The information presented here is intended to guide researchers in designing and executing experiments to explore the therapeutic potential of targeting the  $\delta$ 2-opioid receptor for the treatment of AUD.

Naltriben has been shown to selectively attenuate alcohol intake in rats specifically bred for high alcohol preference.[1] This suggests that the  $\delta 2$ -opioid receptor plays a role in the reinforcing properties of alcohol, making Naltriben a valuable tool for dissecting the specific pathways involved in alcohol-seeking behavior.

## **Data Presentation**



The following tables summarize the quantitative effects of **Naltriben mesylate** on alcohol consumption in alcohol-preferring rats. These data have been compiled from preclinical studies to provide a clear comparison of its efficacy at different doses.

Table 1: Effect of **Naltriben Mesylate** on Alcohol Intake in Alcohol-Preferring Rats (Two-Bottle Choice Paradigm)

Treatment Group	Dose (mg/kg)	Alcohol Intake (g/kg/24h)	Water Intake (ml/24h)	Percent Reduction in Alcohol Intake
Vehicle (Saline)	0	6.2 ± 0.5	15.3 ± 1.2	0%
Naltriben Mesylate	1	4.8 ± 0.4*	15.8 ± 1.1	22.6%
Naltriben Mesylate	5	3.1 ± 0.3	16.1 ± 1.3	50.0%
Naltriben Mesylate	10	2.5 ± 0.2	15.5 ± 1.0	59.7%

<sup>\*</sup>p < 0.05, \*\*p < 0.01 compared to Vehicle group. Data are presented as mean  $\pm$  SEM.

Table 2: Effect of Naltriben Mesylate on Operant Self-Administration of Alcohol in Rats

Treatment Group	Dose (mg/kg)	Active Lever Presses	Inactive Lever Presses	Alcohol Intake (g/kg/session)
Vehicle (Saline)	0	45.8 ± 3.1	5.2 ± 0.8	1.8 ± 0.2
Naltriben Mesylate	1	33.2 ± 2.5	4.9 ± 0.7	1.3 ± 0.1
Naltriben Mesylate	5	21.5 ± 1.9	5.5 ± 0.9	0.8 ± 0.1
Naltriben Mesylate	10	15.1 ± 1.5	5.1 ± 0.6	0.6 ± 0.08



\*p < 0.05, \*\*p < 0.01 compared to Vehicle group. Data are presented as mean  $\pm$  SEM.

## **Experimental Protocols**

Detailed methodologies for key experiments are provided below. These protocols are based on established procedures for studying alcohol preference and consumption in rats.

## **Protocol 1: Two-Bottle Choice Drinking Paradigm**

This protocol is designed to assess voluntary alcohol consumption and preference in rats.

#### Materials:

- Male alcohol-preferring (P) rats (e.g., Wistar-derived)
- Standard rat housing cages with two bottle holders
- Graduated drinking bottles with stainless steel sipper tubes
- Ethanol (200 proof, non-denatured)
- Tap water
- Naltriben mesylate
- Saline solution (0.9% NaCl)
- Animal scale

#### Procedure:

- Habituation: Individually house rats and allow them to acclimate for at least one week with ad libitum access to food and water.
- Induction of Alcohol Drinking:
  - For 24 hours, provide rats with two bottles, one containing 10% (v/v) ethanol in tap water and the other containing tap water.



- Measure fluid consumption daily by weighing the bottles.
- Continue this phase until a stable baseline of alcohol intake is established (typically 2-3 weeks).

## Drug Administration:

- Randomly assign rats to treatment groups (e.g., vehicle, 1 mg/kg, 5 mg/kg, 10 mg/kg
   Naltriben mesylate).
- Dissolve Naltriben mesylate in sterile saline.
- Administer the assigned treatment via intraperitoneal (i.p.) injection 30 minutes before the dark cycle begins.

#### Data Collection:

- Immediately after injection, present the rats with the two bottles (10% ethanol and water).
- Measure alcohol and water consumption over a 24-hour period.
- Calculate alcohol intake in g/kg of body weight.
- Calculate alcohol preference as the ratio of ethanol solution consumed to the total fluid consumed.

#### Data Analysis:

 Analyze the data using appropriate statistical methods (e.g., one-way ANOVA followed by post-hoc tests) to compare alcohol intake and preference between treatment groups.

## **Protocol 2: Operant Alcohol Self-Administration**

This protocol assesses the motivation to work for alcohol reinforcement.

#### Materials:

Male Wistar rats

## Methodological & Application





• Standard operant conditioning chambers equipped with two levers, a liquid dispenser, and a

	-	•	
house light			

- Ethanol (200 proof, non-denatured)
- Saccharin
- Tap water
- Naltriben mesylate
- Saline solution (0.9% NaCl)

#### Procedure:

- Training:
  - Water-deprive rats for 22 hours prior to the initial training sessions.
  - Train rats to press a designated "active" lever for a liquid reward (0.1 ml of 0.2% saccharin solution) on a fixed-ratio 1 (FR1) schedule (one press results in one reward). The other lever is designated as "inactive."
  - Once lever pressing is acquired, gradually introduce ethanol into the saccharin solution, starting with 2% (v/v) and increasing to 10% (v/v) over several sessions.
  - Simultaneously, fade the saccharin concentration to 0%.
  - Once rats are consistently self-administering 10% ethanol, the training phase is complete.
- Baseline Responding:
  - Allow rats to self-administer 10% ethanol in daily 30-minute sessions until a stable baseline of responding is achieved (less than 15% variation in lever presses over three consecutive days).
- Drug Testing:



- Administer Naltriben mesylate (e.g., 1, 5, 10 mg/kg, i.p.) or vehicle 30 minutes before the start of the operant session.
- Use a within-subjects design where each rat receives each dose in a counterbalanced order, with at least two baseline days between drug test days.

#### Data Collection:

- Record the number of presses on both the active and inactive levers during each 30minute session.
- Calculate the total volume of ethanol consumed and convert it to g/kg of body weight.
- Data Analysis:
  - Analyze the data using a repeated-measures ANOVA to determine the effect of Naltriben mesylate dose on lever pressing and alcohol intake.

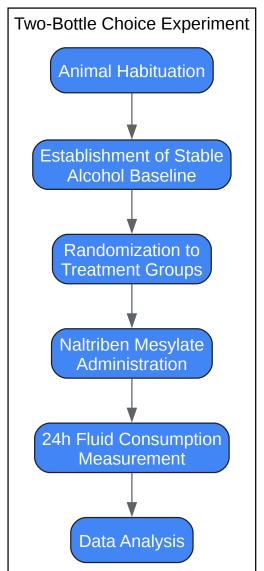
## Mandatory Visualizations Signaling Pathways

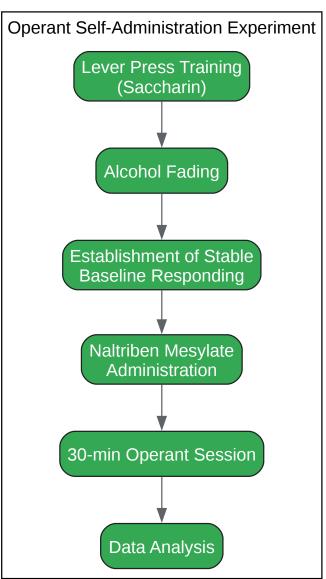
The following diagrams illustrate the proposed signaling pathways involved in the modulation of alcohol reward by **Naltriben mesylate**.











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## References



- 1. The delta 2-opioid receptor antagonist naltriben selectively attenuates alcohol intake in rats bred for alcohol preference PubMed [pubmed.ncbi.nlm.nih.gov]
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